

3-Bromo-2-methylbenzo[b]thiophene molecular weight and formula

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Compound of Interest

Compound Name: 3-Bromo-2-methylbenzo[b]thiophene

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An In-depth Technical Guide on **3-Bromo-2-methylbenzo[b]thiophene**

This guide provides essential information regarding the chemical properties of **3-Bromo-2-methylbenzo[b]thiophene**, tailored for researchers, scientists, and professionals in drug development.

Core Compound Data

3-Bromo-2-methylbenzo[b]thiophene is a substituted aromatic heterocyclic compound. The structural backbone is a benzo[b]thiophene, which consists of a benzene ring fused to a thiophene ring. In this specific molecule, a bromine atom is attached at the 3-position and a methyl group at the 2-position of the bicyclic system.

Quantitative Chemical Data

The fundamental molecular properties of **3-Bromo-2-methylbenzo[b]thiophene** are summarized in the table below. This data is critical for stoichiometric calculations in chemical reactions and for the interpretation of various analytical techniques.

| Property | Value | Citations |
|------------------|-----------------------------------|-----------|
| Chemical Formula | C ₉ H ₇ BrS | [1][2][3] |
| Molecular Weight | 227.12 g/mol | [1][2] |
| CAS Number | 10243-15-9 | [1][2][3] |

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's name and its primary molecular identifiers.

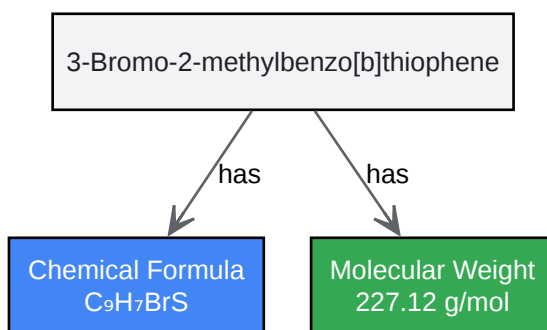


Figure 1. Molecular Identity of 3-Bromo-2-methylbenzo[b]thiophene

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Figure 1. Molecular Identity of **3-Bromo-2-methylbenzo[b]thiophene**

This document is intended for an audience with a technical background in chemistry and pharmacology. The data presented is compiled from publicly available chemical databases.

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References

- 1. CAS 10243-15-9: 3-BROMO-2-METHYL-BENZO[B]THIOPHENE [cymitquimica.com]

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